

# 4-Chlorophenylsulfonylacetone: Advanced Disposal & Handling Protocol

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## Compound of Interest

Compound Name: 4-Chlorophenylsulfonylacetone

CAS No.: 5000-48-6

Cat. No.: B1584173

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## Executive Summary & Chemical Identification

**4-Chlorophenylsulfonylacetone** (CAS: 5000-48-6) is a functionalized sulfone intermediate often used in the synthesis of heterocyclic compounds and pharmaceutical precursors. Unlike simple ketones, the presence of the sulfonyl group (ngcontent-ng-c3230145110="" \_ngghost-ng-c1768664871="" class="inline ng-star-inserted">

) and the para-chlorine substituent imparts significant chemical stability and specific environmental persistence characteristics.

Effective disposal requires strict adherence to Halogenated Organic waste streams.[1]

Improper disposal (e.g., drain pouring or mixing with non-halogenated solvents) risks regulatory non-compliance and potential damage to municipal water treatment biology due to the compound's resistance to hydrolysis.[1]

Parameter	Technical Specification
IUPAC Name	1-(4-chlorobenzenesulfonyl)propan-2-one
CAS Number	5000-48-6
Molecular Formula	
Physical State	Solid (Crystalline powder)
Melting Point	89 – 91 °C
Solubility	Insoluble in water; soluble in polar organic solvents (DMSO, Acetone)
Primary Hazard	Irritant (Skin/Eye); Combustible Solid; Environmental Toxin

## Hazard Profile & Pre-Disposal Assessment

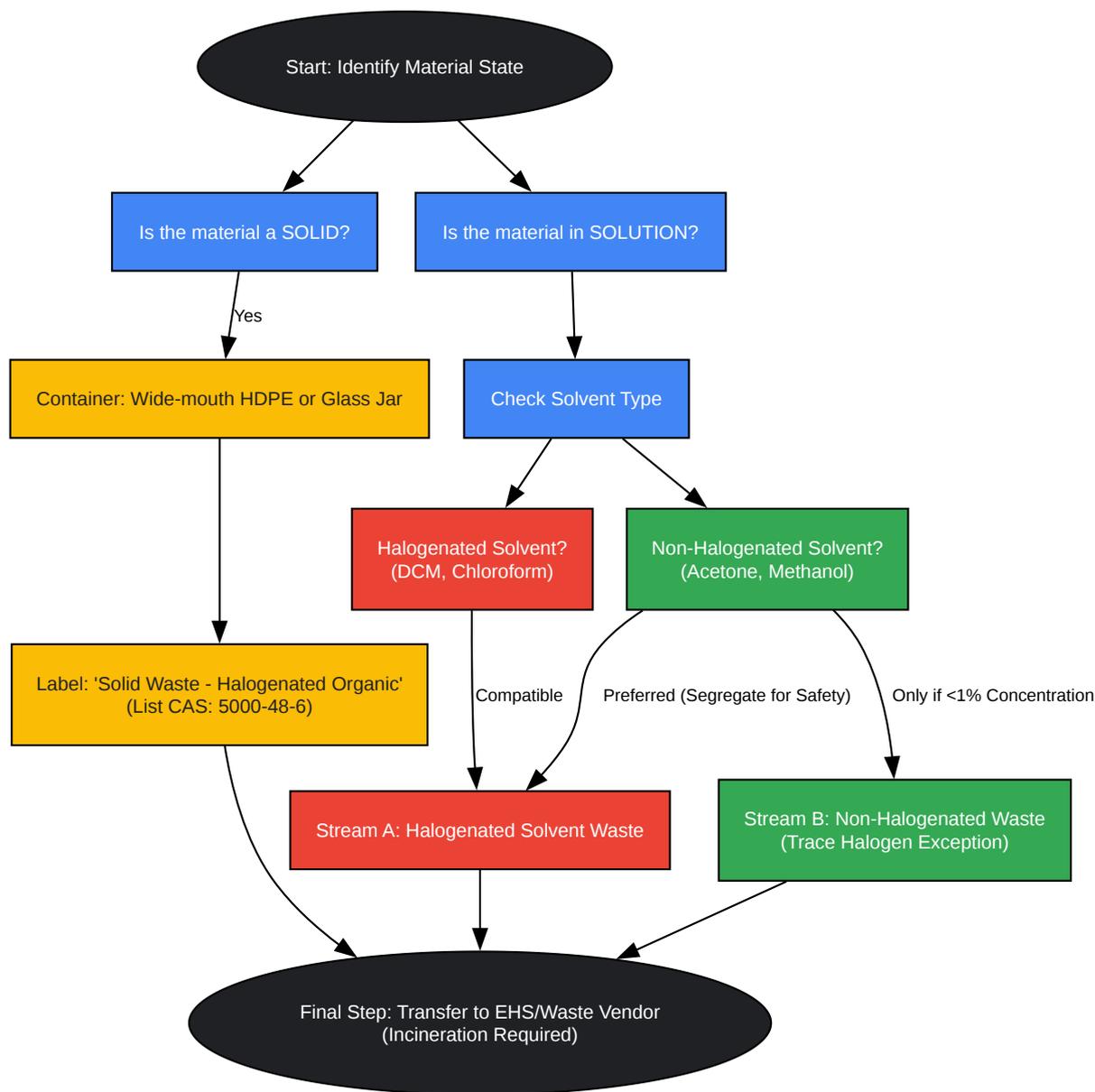
Before initiating disposal, you must understand the "Why" behind the protocol.<sup>[1]</sup> This compound contains both Chlorine and Sulfur.<sup>[1]</sup>

- The Chlorine Factor: Incineration of chlorinated organics requires specific high-temperature facilities equipped with scrubbers to prevent the formation of dioxins and to neutralize hydrochloric acid (HCl) emissions.
- The Sulfur Factor: Thermal decomposition releases sulfur oxides (ngcontent-ng-c3230145110="" \_ngghost-ng-c1768664871="" class="inline ng-star-inserted">), which are corrosive and regulated pollutants.

Critical Safety Rule: Never mix this compound with strong oxidizers (e.g., nitric acid, perchlorates) in the waste container.<sup>[1]</sup> Sulfones are generally stable, but the ketone moiety can react violently under oxidative stress.<sup>[1]</sup>

## Disposal Decision Matrix (Workflow)

The following logic gate determines the correct waste stream based on the physical state of your material.



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Figure 1: Decision matrix for segregating **4-Chlorophenylsulfonylacetone** waste.

## Detailed Operational Procedures

### Scenario A: Disposal of Pure Solid (Excess Reagent)

- Container: Use a wide-mouth high-density polyethylene (HDPE) jar or a clear glass jar with a Teflon-lined screw cap.
- Labeling: Clearly mark the container with the full chemical name and CAS 5000-48-6. Do not use abbreviations like "Cl-Sulfone."
- Tagging: Affix a hazardous waste tag indicating:
  - Constituents: 100% **4-Chlorophenylsulfonylacetone**.<sup>[2]</sup>
  - Hazard Class: Irritant.

### Scenario B: Disposal of Reaction Mixtures (Solutions)

- Segregation Rule: Because the compound is halogenated, the entire solvent mixture should ideally be treated as Halogenated Waste.<sup>[1]</sup>
  - Example: If dissolved in Acetone (non-halogenated), adding this compound technically contaminates the acetone.<sup>[1]</sup> Best Practice: Pour into the "Halogenated Solvents" carboy (e.g., with Dichloromethane waste).<sup>[1]</sup>
- Volume Limits: Do not fill waste carboys beyond 90% capacity to allow for thermal expansion.
- Compatibility: Ensure the waste carboy does not contain strong bases (NaOH/KOH), as alpha-halo/sulfonyl ketones can undergo complex degradation or polymerization in highly alkaline environments.<sup>[1]</sup>

### Scenario C: Spill Cleanup (Solid)

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.<sup>[1]</sup> If dust is present, use an N95 mask or work within a fume hood.<sup>[1]</sup>
- Containment: Do not dry sweep if dust generation is likely.<sup>[1]</sup> Cover the spill with a damp paper towel to suppress dust.

- Collection: Scoop the material and the contaminated paper towels into a sealable plastic bag.
- Disposal: Place the bag into the Solid Hazardous Waste container. Clean the surface with soap and water; collect the rinsate as liquid halogenated waste.

## Regulatory Compliance & Transport

- RCRA Status (USA): While **4-Chlorophenylsulfonylacetone** is not explicitly P-listed or U-listed, it must be characterized based on its properties.[1] Due to the chlorine content, it is managed as a halogenated organic to ensure proper destruction.[1]
- Destruction Method: The only acceptable destruction method is High-Temperature Incineration at a permitted TSD (Treatment, Storage, and Disposal Facility).[1]
- Drain Disposal: STRICTLY PROHIBITED. The compound is insoluble in water and persistent. [2] Drain disposal violates the Clean Water Act and local POTW (Publicly Owned Treatment Works) permits.[1]

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 22970739: 1-(4-chlorobenzenesulfonyl)propan-2-one. Retrieved from [[Link](#)][1]
- Fisher Scientific (2025). Safety Data Sheet: **4-Chlorophenylsulfonylacetone** (CAS 5000-48-6). Retrieved from [[Link](#)][1]
- U.S. Environmental Protection Agency (EPA). RCRA Orientation Manual: Managing Hazardous Waste.[1] Retrieved from [[Link](#)]

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## Sources

- 1. CAS # 4998-38-3, 1H,1H,11H-Perfluoroundecyl Acrylate: more information. [[chemblink.com](#)]
- 2. [fishersci.ca](#) [[fishersci.ca](#)]
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